

Initiating Research Collaboration with ANTAQ: A Guide for Scientists and Professionals

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Compound of Interest		
Compound Name:	Antaq	
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For researchers, scientists, and drug development professionals seeking to collaborate with the National Waterway Transportation Agency (**ANTAQ**) of Brazil, it is important to understand that the agency does not have a publicly advertised, formal application process for unsolicited research proposals. Collaboration is typically established through a formal instrument known as an "Acordo de Cooperação Técnica" (ACT), or Technical Cooperation Agreement.

An ACT is a legal instrument utilized by Brazilian public entities to foster partnerships with other organizations, both public and private, to execute actions of reciprocal interest and mutual collaboration. A key feature of an ACT is that it does not involve the transfer of financial resources between the signatories.

This document provides a detailed guide and protocol for initiating a research collaboration with **ANTAQ** through the proposal of a Technical Cooperation Agreement.

Application Notes and Protocols

1. Identifying **ANTAQ**'s Strategic Research Interests:

Before initiating contact, it is crucial to align your research proposal with **ANTAQ**'s strategic objectives and areas of activity. While specific "areas of research interest" are not formally published, a review of **ANTAQ**'s public communications, news releases, and strategic plans can provide insights into their priorities. Key areas of interest for **ANTAQ** are likely to include:

Port management and operations

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- Inland waterway transportation and logistics
- Environmental impacts of port and shipping activities
- Decarbonization of the maritime sector
- Port infrastructure and engineering
- Economic regulation of waterway transportation
- Digitalization and technology in the port sector
- Maritime safety and security
- 2. Identifying the Appropriate Department within ANTAQ:

To ensure your proposal reaches the relevant decision-makers, it is essential to identify the appropriate Superintendence or Directorate within **ANTAQ**'s organizational structure. The most relevant departments for research collaborations are likely those with a technical focus. You can find information on **ANTAQ**'s organizational structure on their official website. Potential departments to approach include:

- Superintendência de Desempenho, Desenvolvimento e Sustentabilidade (SDS) -Superintendence of Performance, Development, and Sustainability
- Superintendência de Regulação (SRG) Superintendence of Regulation
- Superintendência de Fiscalização e Coordenação das Unidades Regionais (SFC) -Superintendence of Inspection and Coordination of Regional Units
- Diretoria de Regulação (DR) Directorate of Regulation
- Diretoria de Fiscalização (DF) Directorate of Inspection
- 3. Preparing a Preliminary Proposal for a Technical Cooperation Agreement:

Your initial contact with **ANTAQ** should be accompanied by a concise and compelling preliminary proposal. This document should be structured to highlight the mutual benefits of the

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proposed collaboration. The proposal should include:

- Title of the Proposed Research Collaboration: A clear and descriptive title.
- Introduction and Rationale: Briefly introduce your organization and the scientific or technical background of the proposed research. Clearly state the problem or knowledge gap the research aims to address and its relevance to **ANTAQ**'s responsibilities.
- Objectives: State the primary and secondary objectives of the research project in a clear and measurable way.
- Methodology: Provide a high-level overview of the proposed research methodology. For experimental protocols, a summary of the key techniques and approaches should be included.
- Expected Outcomes and Mutual Benefits: This is a critical section. Clearly articulate the
 expected outcomes of the research and how they will benefit ANTAQ. Benefits could include,
 for example, the development of new regulatory tools, improved environmental monitoring
 techniques, enhanced operational efficiency in ports, or data-driven insights for
 policymaking.
- Proposed Contribution of Each Party: Outline what your organization will contribute (e.g., expertise, personnel, access to specific technologies or data) and what you would be seeking from ANTAQ (e.g., access to non-sensitive data, technical expertise from their staff, access to port facilities for sample collection). Remember, this cannot include financial contributions from ANTAQ.
- Timeline: A high-level projected timeline for the research project.
- Contact Information: Your name, title, organization, and full contact details.
- 4. Initiating Contact and Submitting the Proposal:

It is recommended to initiate contact by sending a formal email to the head of the identified Superintendence or Directorate. The email should be professional, concise, and introduce the purpose of your communication – to propose a research collaboration through a Technical Cooperation Agreement. Attach your preliminary proposal to the email.



If a direct email address for the head of the department is not available, you can send the inquiry to **ANTAQ**'s general contact email, with a clear subject line indicating the intended recipient (e.g., "Proposta de Acordo de Cooperação Técnica para a Superintendência de [Department Name]").

5. The Formal Process for a Technical Cooperation Agreement:

Should **ANTAQ** express interest in your proposal, the formal process for establishing a Technical Cooperation Agreement will be initiated. While the specific steps may vary, the general process within the Brazilian public administration involves:

- Internal Review: The relevant technical department at ANTAQ will review your proposal in detail.
- Legal Review: ANTAQ's legal department will analyze the proposal to ensure it complies with all relevant regulations.
- Development of a Work Plan ("Plano de Trabalho"): A detailed work plan will be jointly developed, outlining the specific activities, responsibilities of each party, methodologies, deliverables, and timelines.
- Drafting of the Agreement: The formal Technical Cooperation Agreement will be drafted based on the approved work plan.
- Signatures: The agreement will be signed by the legal representatives of both your organization and ANTAQ.
- Publication: The signed agreement will be published in the Diário Oficial da União (the official gazette of the Brazilian federal government).

Quantitative Data Summary

There is no publicly available quantitative data from **ANTAQ** regarding the number of active research collaborations, their duration, or specific funding amounts, as Technical Cooperation Agreements are non-remunerated.



Data Point	Value	Source
Number of Active Research Collaborations	Not Publicly Available	-
Average Duration of Collaborations	Not Publicly Available	-
Financial Contribution from ANTAQ	R\$ 0 (by definition of an ACT)	Decree nº 11.531/2023

Experimental Protocols

Detailed experimental protocols would be highly specific to the nature of the proposed research. When preparing your proposal, you should be ready to provide detailed methodologies for any key experiments. For example, a study on the environmental impact of dredging might include protocols for:

- Sediment Sample Collection: Detailing the use of grab samplers, core samplers, sampling locations, and frequency.
- Water Quality Analysis: Specifying the parameters to be measured (e.g., turbidity, dissolved oxygen, contaminants) and the analytical methods to be used (e.g., spectrophotometry, chromatography).
- Ecotoxicological Assays: Describing the test organisms, exposure conditions, and endpoints to be measured to assess the toxicity of dredged materials.

Visualizations

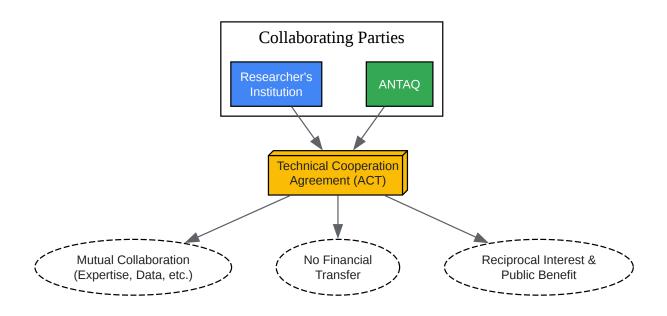
Below are diagrams illustrating the proposed workflow for establishing a research collaboration with **ANTAQ** and the logical relationship of a Technical Cooperation Agreement.





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Caption: Workflow for initiating a research collaboration with **ANTAQ**.



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Caption: Logical relationship of a Technical Cooperation Agreement.

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